

3-Ethoxypropionitrile molecular structure and weight

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Compound of Interest

Compound Name: 3-Ethoxypropionitrile

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In-Depth Technical Guide: 3-Ethoxypropionitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key physicochemical properties of **3-Ethoxypropionitrile**. The information is curated for professionals in research and development, offering precise data, generalized experimental methodologies, and structural visualization to support laboratory and development activities.

Core Data Summary

The fundamental properties of **3-Ethoxypropionitrile** are summarized in the table below, providing a quick reference for quantitative data.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ NO	[1][2][3][4][5][6][7]
Molecular Weight	99.13 g/mol	[1][3][5][6][7]
IUPAC Name	3-ethoxypropanenitrile	[1][4][8]
CAS Number	2141-62-0	[1][2][3][4][5][8][9]
Canonical SMILES	CCOCCC#N	[1][4][8]
Appearance	Colorless to light yellow clear liquid	[1][3]
Density	0.894 g/cm ³ at 25 °C	[1][3]
Boiling Point	171 °C	[1][3][4]
Melting Point	-48.9 °C	[3]
Flash Point	63 - 64 °C	[1][3]
Refractive Index	1.4075	[3]

Molecular Structure Visualization

The two-dimensional chemical structure of **3-Ethoxypropionitrile** is depicted below. This diagram illustrates the arrangement of atoms and bonds within the molecule, including the ethyl ether group and the nitrile functional group.



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Caption: 2D structure of **3-Ethoxypropionitrile**.

Experimental Protocols

While specific experimental reports for **3-Ethoxypropionitrile** are proprietary, this section outlines standard methodologies for determining the key properties listed above, providing a framework for laboratory validation.

Structure Elucidation by Spectroscopy

The definitive structure of **3-Ethoxypropionitrile** is typically confirmed using a combination of spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are fundamental for determining the carbon-hydrogen framework. For **3-Ethoxypropionitrile**, ¹H NMR would

show characteristic signals for the ethyl group (a triplet and a quartet) and two methylene groups, with chemical shifts influenced by the adjacent oxygen and nitrile groups.[7][10] 2D NMR techniques like COSY, HSQC, and HMBC are employed to establish connectivity between protons and carbons, confirming the precise arrangement of the ethoxy and propionitrile fragments.[11][12][13]

- Fourier-Transform Infrared (FTIR) Spectroscopy: An FTIR spectrum of **3-Ethoxypropionitrile** would prominently feature a sharp, strong absorption band characteristic of the nitrile ($\text{C}\equiv\text{N}$) stretch, typically around 2240 cm^{-1} . [6] It would also show C-O stretching vibrations for the ether linkage and C-H stretching for the alkane portions of the molecule. [14]

Determination of Physicochemical Properties

1. Boiling Point Determination (Capillary Method)

The boiling point is a critical indicator of purity. A common and effective method is the capillary technique using a Thiele tube or an aluminum heating block. [4][15]

- Apparatus: Thiele tube or heating block, thermometer, small test tube (fusion tube), and a capillary tube sealed at one end. [4][16][17]
- Procedure:
 - A small amount of **3-Ethoxypropionitrile** is placed in the fusion tube.
 - The capillary tube is inverted and placed inside the fusion tube with its open end submerged in the liquid. [15]
 - The assembly is attached to a thermometer and heated gently and uniformly in a liquid bath (e.g., paraffin oil) within the Thiele tube. [4][15]
 - As the temperature rises, air trapped in the capillary tube expands and escapes as bubbles.
 - The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary. [4] The heat source is then removed, and the temperature at

which the liquid is drawn back into the capillary tube upon cooling is recorded as the precise boiling point.[15]

2. Density Measurement (Digital Density Meter)

Modern density measurements offer high precision and require small sample volumes. The oscillating U-tube method, standardized by ASTM D4052, is widely used.[1][2][18]

- Apparatus: A digital density meter equipped with an oscillating U-tube.[2]
- Principle: The instrument measures the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid. This frequency change is directly related to the density of the liquid.[2][3]
- Procedure:
 - The instrument is calibrated using certified reference standards (e.g., dry air and ultrapure water).
 - A small, bubble-free volume (typically < 1 mL) of **3-Ethoxypropionitrile** is introduced into the thermostatically controlled U-tube.[3]
 - The instrument induces oscillation and electronically measures the period.
 - Using the calibration data, the instrument's software calculates and displays the density of the sample, often in g/cm³ or kg/m³. [1][2] This method is highly reproducible and is a standard in quality control settings.

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